

Application Notes and Protocols for RS5517 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: RS5517

Cat. No.: B12376656

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Introduction

RS5517 is a potent and specific small-molecule antagonist of the PDZ1 domain of the Na⁺/H⁺ Exchanger Regulatory Factor 1 (NHERF1), also known as EBP50.^[1] NHERF1 is a scaffolding protein that plays a crucial role in the organization of signaling complexes at the plasma membrane and has been implicated in the progression of various cancers, including colorectal cancer. By binding to the PDZ1 domain, **RS5517** disrupts the protein-protein interactions mediated by NHERF1, thereby modulating key signaling pathways involved in cell survival, proliferation, and migration. These application notes provide detailed protocols for utilizing **RS5517** in high-throughput screening (HTS) assays to identify and characterize inhibitors of the NHERF1 PDZ1 domain interaction.

NHERF1 Signaling Pathway in Cancer

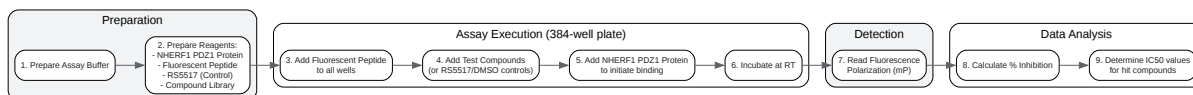
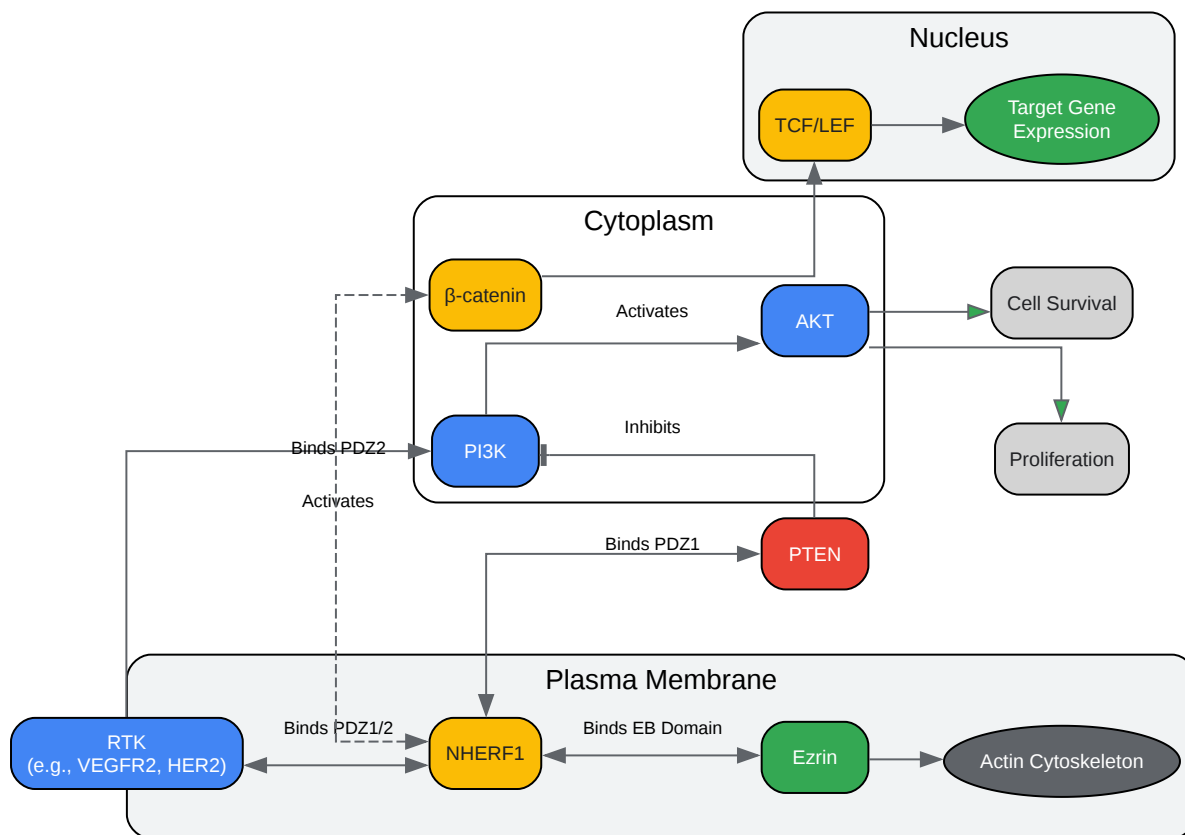
NHERF1 acts as a central hub, assembling and regulating a multitude of signaling proteins. Its function is highly dependent on its subcellular localization and its interaction with various partners through its two PDZ domains and a C-terminal Ezrin-binding domain. In the context of cancer, NHERF1 can either act as a tumor suppressor or an oncogene. Key interactions and pathways influenced by NHERF1 include:

- **PI3K/AKT Pathway:** NHERF1 can recruit the tumor suppressor PTEN to the plasma membrane via its PDZ1 domain, leading to the inhibition of the pro-survival PI3K/AKT

signaling pathway.[\[2\]](#)[\[3\]](#)

- Wnt/ β -catenin Pathway: NHERF1's PDZ2 domain can interact with β -catenin, influencing its stability and transcriptional activity, a critical pathway in colorectal cancer.[\[2\]](#)
- Receptor Tyrosine Kinase (RTK) Signaling: NHERF1 interacts with and stabilizes receptor tyrosine kinases such as HER2 and VEGFR2 at the cell surface, thereby modulating their downstream signaling cascades.[\[4\]](#)

The following diagram illustrates the central role of NHERF1 in integrating these signaling pathways.





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